

Discovery and history of Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate

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Compound of Interest

Compound Name: Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate

Cat. No.: B105094

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An in-depth search for the specific "discovery and history" of **Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate** did not yield detailed information regarding its original synthesis, inventors, or a specific timeline of its development. The available information primarily identifies it as a commercially available intermediate used in the synthesis of more complex molecules. It is a key building block in the development of various compounds, particularly in the pharmaceutical industry.

Technical Overview

Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate is a piperidine derivative. The presence of the benzyl carbamate protecting group on the nitrogen atom and the hydroxymethyl group at the 4-position makes it a versatile bifunctional molecule for chemical synthesis.

Molecular Structure:

Synthesis and Reactions

While a specific historical first synthesis is not documented in the provided search results, a general and common method for its preparation involves the protection of 4-piperidinemethanol.

A typical synthetic pathway could involve the reaction of 4-piperidinemethanol with benzyl chloroformate in the presence of a base. This reaction introduces the benzyl carbamate (Cbz) protecting group onto the piperidine nitrogen.

Applications in Medicinal Chemistry

Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate serves as a crucial intermediate in the synthesis of a wide range of biologically active molecules. Its structure is a common scaffold found in various therapeutic agents.

Quantitative Data

Due to the nature of the available information, a comprehensive table of historical quantitative data is not available. However, a summary of its general chemical properties is presented below.

Property	Value
Molecular Formula	C13H17NO3
Molecular Weight	235.28 g/mol
Appearance	White to off-white solid
Melting Point	84-88 °C
Boiling Point	~384.7 °C at 760 mmHg (Predicted)
Solubility	Soluble in methanol, chloroform

Experimental Protocols

A generalized experimental protocol for the synthesis of **Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate** is as follows. This is a representative procedure and may be subject to optimization.

Synthesis of **Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate**

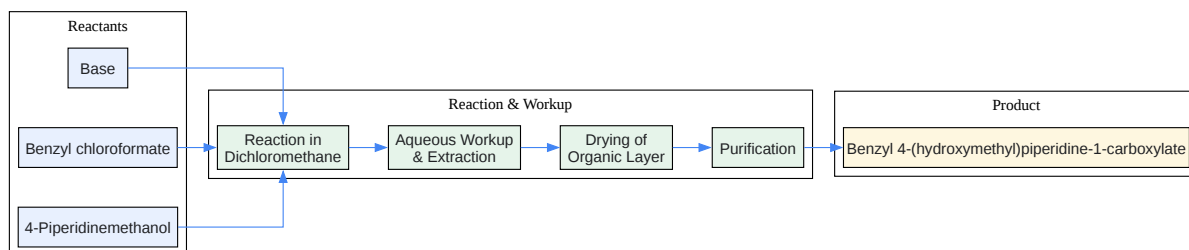
Materials:

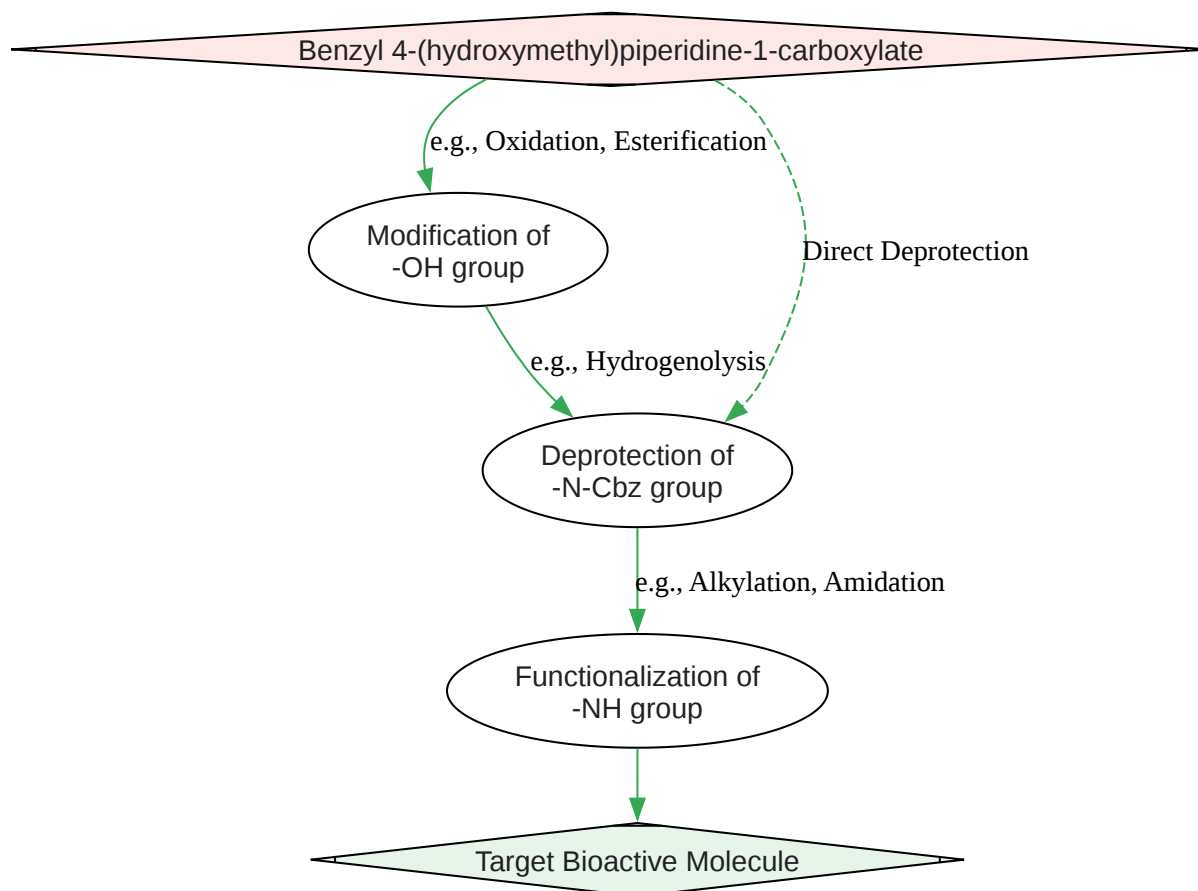
- 4-Piperidinemethanol
- Benzyl chloroformate (Cbz-Cl)
- Sodium bicarbonate (NaHCO_3) or other suitable base
- Dichloromethane (DCM) or other suitable solvent
- Water
- Magnesium sulfate (MgSO_4) or other drying agent

Procedure:

- Dissolve 4-piperidinemethanol in a suitable solvent such as dichloromethane in a reaction flask.
- Add an aqueous solution of a base, such as sodium bicarbonate, to the reaction mixture.
- Cool the mixture in an ice bath.
- Slowly add benzyl chloroformate to the cooled, stirred mixture.
- Allow the reaction to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- Separate the organic layer.
- Wash the organic layer with water and brine.
- Dry the organic layer over a drying agent like magnesium sulfate.
- Filter off the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- The crude product can be purified by recrystallization or column chromatography to yield pure **Benzyl 4-(hydroxymethyl)piperidine-1-carboxylate**.

Visualizations





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